

Ethyl 3-oxoheptanoate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3-oxoheptanoate

Cat. No.: B1581187

[Get Quote](#)

An In-depth Technical Guide to Ethyl 3-oxoheptanoate

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **ethyl 3-oxoheptanoate** for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Ethyl 3-oxoheptanoate, also known as ethyl 3-oxoheptanoate, is a keto-ester with the molecular formula $C_9H_{16}O_3$.^{[1][2]} Its structure features a heptanoyl chain with a ketone at the third carbon and an ethyl ester group.

Canonical SMILES: CCCCC(=O)CC(=O)OCC^[3]

InChI: InChI=1S/C9H16O3/c1-3-5-6-8(10)7-9(11)12-4-2/h3-7H2,1-2H3^{[3][4]}

InChIKey: UKRVECBFDMVBPU-UHFFFAOYSA-N^[3]

2D Structure of **Ethyl 3-oxoheptanoate**

Physicochemical Properties

Ethyl 3-oxoheptanoate is a colorless to almost colorless clear liquid.^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C9H16O3	[1][2]
Molecular Weight	172.22 g/mol	[2]
CAS Number	7737-62-4	[2]
Appearance	Colorless to almost colorless clear liquid	[2]
Density	0.970 g/cm ³ at 20 °C	[2][5]
Boiling Point	110-112 °C at 15 mmHg	[2]
Refractive Index	1.430	[2][5]
Flash Point	86 °C	
Purity	>95.0% (GC)	[2]

Experimental Protocols

A common method for the synthesis of **ethyl 3-oxoheptanoate** involves the acylation of an enolate. A representative procedure is detailed below.[6]

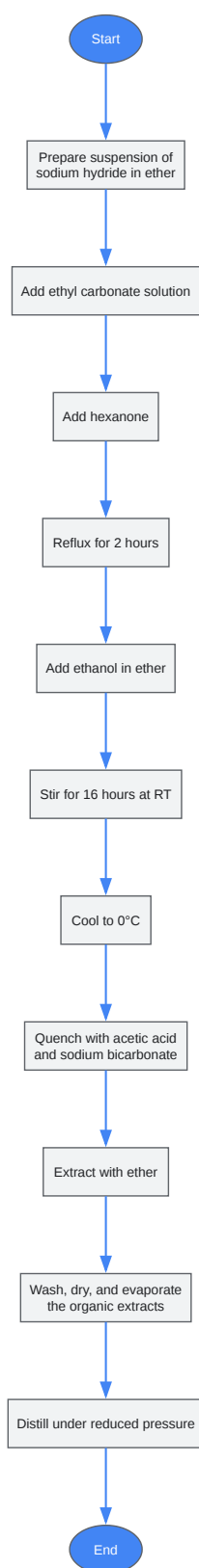
Materials:

- Sodium hydride (50% in oil)
- Heptane
- Ether
- Ethyl carbonate
- Hexanone
- Ethanol
- Acetic acid

- Saturated sodium bicarbonate solution
- Water

Procedure:

- A suspension of 27.3 g of sodium hydride (previously washed with heptane) in 250 ml of ether is prepared.
- A solution of 70.8 g of ethyl carbonate in 50 ml of ether is added to the suspension, and the mixture is stirred for 10 minutes.
- 30 g of hexanone is added over 30 minutes.
- The mixture is refluxed for 2 hours.
- A solution of 12 ml of ethanol in 35 ml of ether is added, and the mixture is stirred for 16 hours at ambient temperature.
- The mixture is cooled to 0°C.
- A solution of 36 ml of acetic acid in 300 ml of water is added, followed by 12 ml of a saturated sodium bicarbonate solution to adjust the pH to 7.
- The product is extracted with ether.
- The ether extracts are washed with water, dried, and evaporated to dryness.
- The crude product is distilled at 70°C under a reduced pressure of 7 mbar to yield the purified **ethyl 3-oxoheptanoate**.



[Click to download full resolution via product page](#)

Workflow for the Synthesis of **Ethyl 3-oxoheptanoate**

The structure and purity of **ethyl 3-oxoheptanoate** are typically confirmed using spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides information about the different types of protons and their connectivity in the molecule.[\[7\]](#)[\[8\]](#)
 - ^{13}C NMR: The carbon NMR spectrum indicates the number of non-equivalent carbons and their chemical environments.[\[7\]](#)[\[8\]](#)
 - Sample Preparation: A dilute solution of the sample is prepared in a deuterated solvent (e.g., CDCl_3) and transferred to an NMR tube.[\[7\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule, such as the C=O stretches of the ketone and ester groups.
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, confirming its identity.[\[7\]](#) For analysis, a dilute solution of the sample in a volatile organic solvent is typically injected into a gas chromatograph coupled to a mass spectrometer (GC-MS).[\[7\]](#)

Safety and Handling

Ethyl 3-oxoheptanoate is a combustible liquid.[\[9\]](#)

Precautionary Measures:[\[9\]](#)

- Keep away from flames and hot surfaces.
- Store in a cool, dark, and well-ventilated place.
- Keep the container tightly closed.
- Wear protective gloves and eye/face protection during handling.
- Use in a well-ventilated area.

First Aid:[9]

- Inhalation: Move the victim to fresh air.
- Skin Contact: Rinse the affected area with water.
- Eye Contact: Rinse cautiously with water for several minutes.
- Ingestion: Rinse mouth and seek medical advice.

Applications in Research and Development

Ethyl 3-oxoheptanoate is a versatile building block in organic synthesis.[2] It serves as an intermediate in the preparation of various chemical products.[2] Its applications include:

- Flavor and Fragrance Industry: Due to its fruity aroma, it is used as a flavoring agent.[2]
- Pharmaceutical Synthesis: It is an intermediate in the synthesis of pharmaceutical compounds.[2]
- Biochemical Research: It is used as a biochemical reagent in studies related to metabolic pathways and enzyme activity.[2][9][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 3-oxoheptanoate | C₉H₁₆O₃ | CID 559036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. PubChemLite - Ethyl 3-oxoheptanoate (C₉H₁₆O₃) [pubchemlite.lcsb.uni.lu]
- 4. Ethyl 3-Oxoheptanoate | CymitQuimica [cymitquimica.com]
- 5. labproinc.com [labproinc.com]

- 6. prepchem.com [prepchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. Ethyl 3-oxoheptanoate | CAS#:7737-62-4 | Chemsrce [chemsrc.com]
- 10. Ethyl 3-oxoheptanoate (Ethyl 3-oxoheptanoate) | Biochemical Assay Reagent | MedChemExpress [medchemexpress.eu]
- To cite this document: BenchChem. [Ethyl 3-oxoheptanoate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581187#ethyl-3-oxoheptanoate-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com